

Application Notes and Protocols for SPECT/CT Imaging of Zadavotide Guraxetan

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Compound of Interest

Compound Name: *Zadavotide guraxetan*

CAS No.: *2192281-54-0*

Cat. No.: *B15607712*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for preclinical Single Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) imaging of **Zadavotide guraxetan**. This document is intended to guide researchers in the non-clinical evaluation of this Prostate-Specific Membrane Antigen (PSMA)-targeting agent.

Introduction

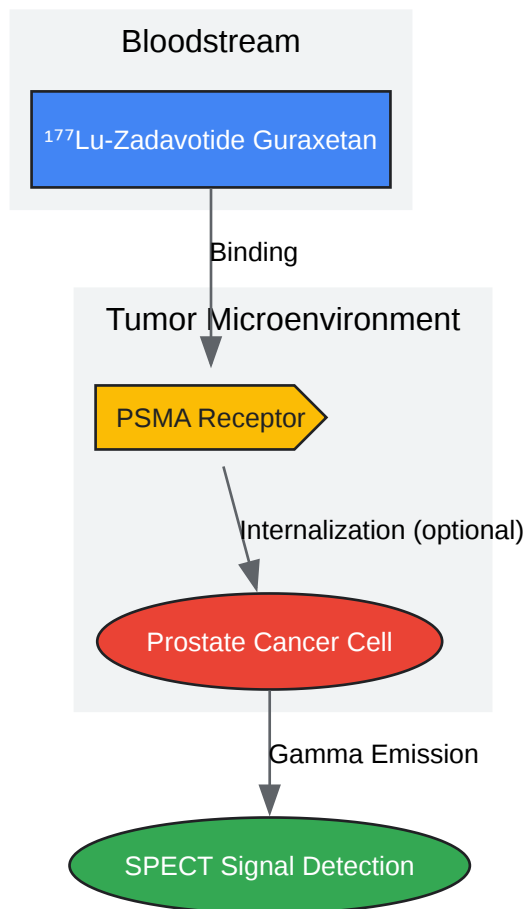
Zadavotide guraxetan is a ligand that targets the Prostate-Specific Membrane Antigen (PSMA), a protein significantly overexpressed on the surface of prostate cancer cells.[1] When labeled with a gamma-emitting radionuclide such as Lutetium-177 (^{177}Lu), it forms a radiopharmaceutical, ^{177}Lu -**Zadavotide guraxetan** (also known as ^{177}Lu -PSMA-I&T), enabling in vivo visualization and quantification of PSMA expression.[2][3] SPECT/CT imaging with this agent is a critical tool in preclinical research for assessing its biodistribution, tumor targeting capabilities, and therapeutic potential.[4]

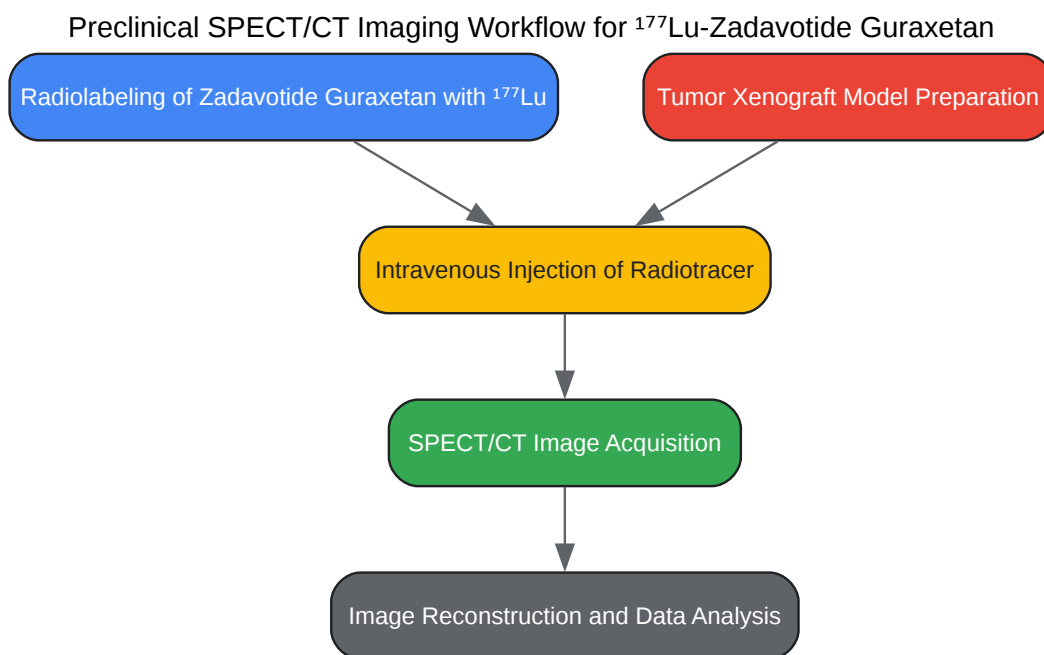
Mechanism of Action

Zadavotide guratetan functions by binding with high affinity to the extracellular domain of PSMA.^[1] Following intravenous administration, the radiolabeled compound circulates in the bloodstream and accumulates at sites of high PSMA expression, primarily prostate tumors. The emitted gamma photons from the conjugated radionuclide (e.g., ^{177}Lu) are then detected by a SPECT camera to generate three-dimensional images of the radiotracer's distribution.

Below is a diagram illustrating the signaling pathway and targeting mechanism.

Mechanism of Action of Radiolabeled Zavadotide Guraxetan





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References

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- 4. Lutetium (^{177}Lu) zadavotide guraxetan - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]

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